

Proper Disposal of IR-783: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: IR-783

Cat. No.: B15557249

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential information and procedural guidance for the safe handling and disposal of **IR-783**, a near-infrared heptamethine cyanine dye.

IR-783 is classified as a hazardous substance that can cause skin and eye irritation, and may cause respiratory irritation.^[1] It is also considered slightly hazardous to aquatic environments.^[1] Therefore, it is imperative that this chemical and its containers are disposed of following established safety protocols and regulatory requirements.

Hazardous Waste Characterization

Based on available safety data, **IR-783** waste should be treated as hazardous. The primary hazards associated with **IR-783** are summarized in the table below.

Hazard Classification	Description	Personal Protective Equipment (PPE)
Skin Irritation (Category 2)	Causes skin irritation.[1]	Chemical-resistant gloves, lab coat.
Eye Irritation (Category 2A)	Causes serious eye irritation. [1]	Safety glasses or goggles.
Specific target organ toxicity — single exposure (Category 3), Respiratory system	May cause respiratory irritation.[1]	Use in a well-ventilated area or with a fume hood. N95 dust mask for handling the solid form.[2]
Hazardous to the Aquatic Environment	Slightly hazardous for water.[1]	Prevent release to the environment.

Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the proper disposal of **IR-783** waste. This protocol is a general guideline and must be adapted to comply with the specific regulations of your institution and local authorities.

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired **IR-783** powder in its original container or a clearly labeled, sealed, and compatible waste container.
 - Contaminated materials such as gloves, weighing paper, and pipette tips should be placed in a designated hazardous waste bag or container.
- Liquid Waste:
 - Solutions containing **IR-783** should be collected in a dedicated, sealed, and properly labeled hazardous waste container.

- Do not mix **IR-783** waste with other incompatible chemical waste streams.^[3] For example, avoid mixing with strong oxidizing agents unless a specific deactivation protocol is being followed.
- Aqueous solutions of **IR-783** are not recommended to be stored for more than one day, suggesting potential for degradation.^[4]

2. Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**IR-783**," and the associated hazards (e.g., "Irritant").
- Indicate the accumulation start date on the label.

3. Storage:

- Store hazardous waste containers in a designated and well-ventilated satellite accumulation area.^[5]
- Ensure containers are kept closed except when adding waste.^{[4][5]}
- Provide secondary containment to prevent spills.

4. Disposal:

- Do not dispose of **IR-783** down the drain or in the regular trash.^[4]
- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Follow all institutional procedures for waste pickup requests.

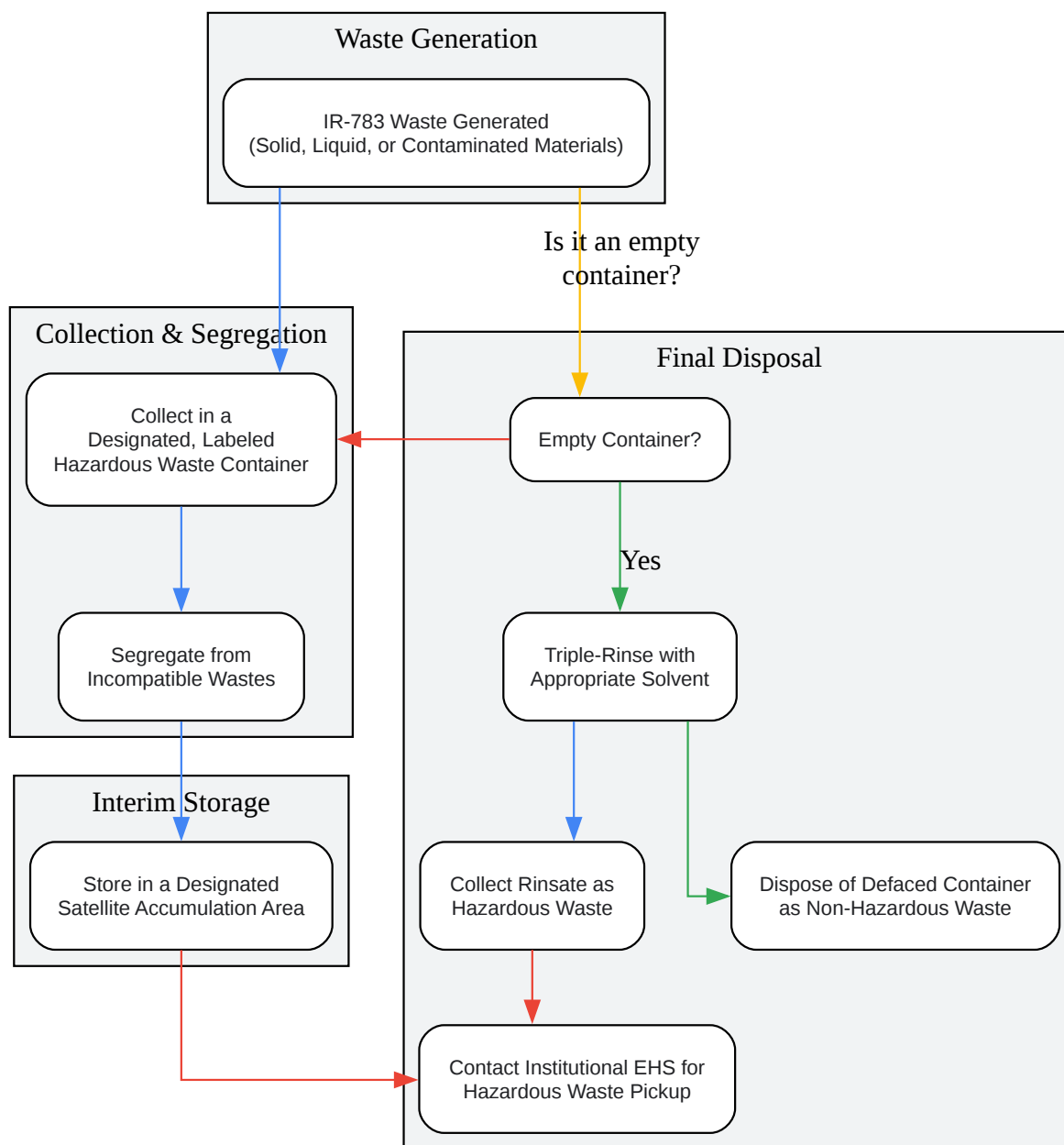
5. Empty Container Disposal:

- A container that held **IR-783** is considered empty when all contents have been removed by normal means and no more than 3% by weight of the total capacity of the container remains.

- To be disposed of as non-hazardous waste, the empty container must be triple-rinsed with a suitable solvent (e.g., ethanol, DMSO, or dimethylformamide, in which **IR-783** is soluble).[4]
- The rinsate from the triple-rinse procedure must be collected and disposed of as hazardous waste.[4]
- After triple-rinsing, deface the original label and dispose of the container according to your institution's guidelines for non-hazardous laboratory glass or plastic.

Experimental Workflow for Waste Handling

The following diagram illustrates the decision-making process for the proper disposal of **IR-783**.



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Caption: Decision workflow for the proper disposal of **IR-783** waste.

Disclaimer: This information is intended as a general guide. Always consult your institution's specific safety and disposal protocols, as well as local, state, and federal regulations. The Safety Data Sheet (SDS) for **IR-783** should be reviewed prior to handling and disposal.

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